

Formation of formaldehyde hydrazone from formaldehyde and hydrazine

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Compound of Interest

Compound Name: Formaldehyde hydrazone

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Formation of Formaldehyde Hydrazone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the formation of **formaldehyde hydrazone** from the reaction of formaldehyde and hydrazine. It covers the underlying reaction mechanism, detailed experimental protocols for synthesis and derivatization, quantitative data, and relevant applications in research and drug development.

Introduction

Formaldehyde hydrazone ($\text{CH}_2=\text{NNH}_2$), the simplest hydrazone, is a reactive and versatile chemical intermediate.^[1] It is formed through the condensation reaction of formaldehyde and hydrazine.^{[1][2]} This reaction is of significant interest due to its application in the quantitative analysis of formaldehyde, its role as a key intermediate in various organic syntheses, and its implications in toxicology and drug development.^{[3][4][5][6]} The formation of the carbon-nitrogen double bond in the hydrazone structure is a fundamental transformation in organic chemistry.^{[1][7]}

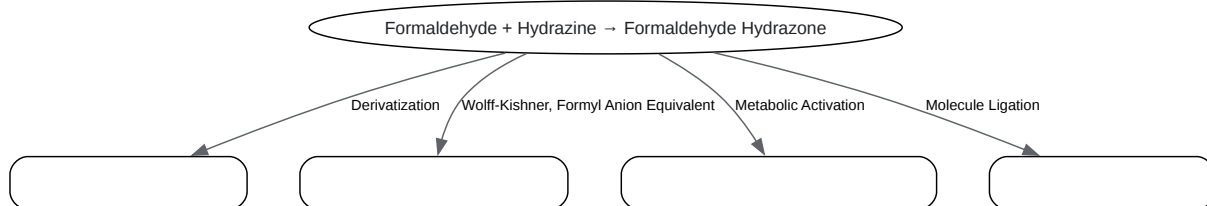
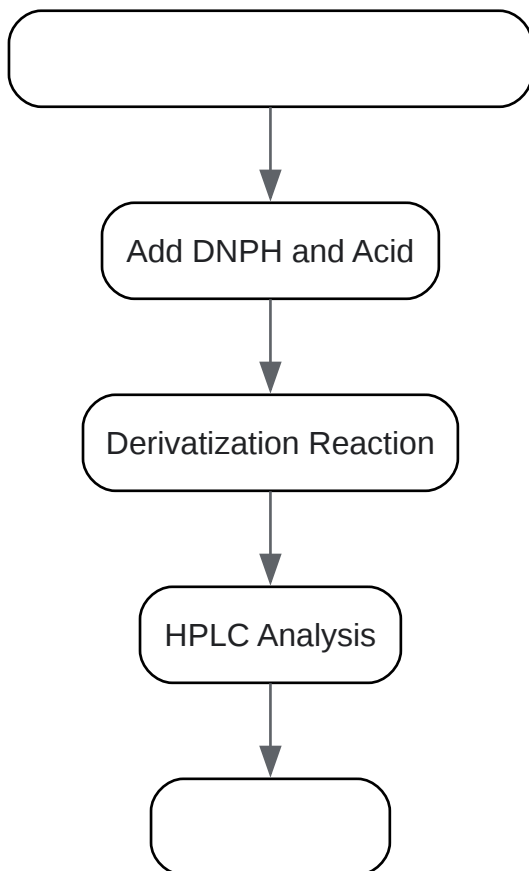
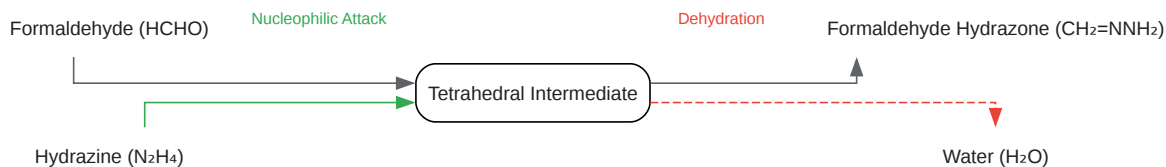
Reaction Mechanism

The formation of **formaldehyde hydrazone** is a classic example of a condensation reaction, specifically the formation of an imine from a carbonyl compound and a primary amine

derivative.[7][8] The reaction proceeds in two main steps and is typically subject to general acid catalysis.[8]

Step 1: Nucleophilic Attack The reaction is initiated by the nucleophilic attack of the lone pair of electrons on one of the nitrogen atoms of hydrazine on the electrophilic carbonyl carbon of formaldehyde.[1] This results in the formation of a tetrahedral intermediate, a hemiaminal.[8]

Step 2: Dehydration The unstable tetrahedral intermediate readily undergoes dehydration (elimination of a water molecule) to form the stable carbon-nitrogen double bond of the hydrazone.[1][8] Protonation of the hydroxyl group in the intermediate facilitates its departure as water.[8]



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